

Tetrabutylammonium Cyanide: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Tetrabutylammonium cyanide

Cat. No.: B079372

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Introduction: **Tetrabutylammonium cyanide** (TBACN) is a quaternary ammonium salt that serves as a versatile and efficient reagent in modern organic synthesis.^[1] Its unique properties, particularly its solubility in organic solvents and its role as a potent source of the cyanide anion, have established it as a valuable tool for researchers and scientists, especially those engaged in drug discovery and development. This guide provides an in-depth overview of TBACN, encompassing its chemical and physical properties, synthesis, key applications with detailed experimental protocols, and critical safety information. The information is tailored for professionals in the chemical and pharmaceutical sciences, offering a practical resource for leveraging this reagent in their work.

Properties of Tetrabutylammonium Cyanide

Tetrabutylammonium cyanide is a white to off-white crystalline solid.^[1] The quaternary ammonium cation, with its bulky, non-polar butyl groups, imparts a high degree of solubility in a wide range of organic solvents, a critical feature for its application in homogeneous reaction media.^{[1][2]} This contrasts with inorganic cyanide salts, such as sodium or potassium cyanide, which have limited solubility in many organic solvents.

Physical and Chemical Properties

The key physical and chemical properties of **tetrabutylammonium cyanide** are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	C ₁₇ H ₃₆ N ₂	[1][3]
Molecular Weight	268.48 g/mol	[1][4]
Appearance	White to off-white crystalline solid	[1][2]
Melting Point	89-92 °C	[2][5]
Solubility	Soluble in polar organic solvents like acetone, ethanol, and acetonitrile.[1][2][6] Limited solubility in water.[1]	[1][2][6]
CAS Number	10442-39-4	[4][7]
EC Number	233-926-0	[4]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **tetrabutylammonium cyanide**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR and ¹³C NMR spectra for TBACN are available and can be used to confirm its structure.[8] The ¹H NMR spectrum would show characteristic signals for the butyl groups of the tetrabutylammonium cation.
- Infrared (IR) Spectroscopy:
 - The IR spectrum of TBACN exhibits a strong, sharp absorption band characteristic of the cyanide (C≡N) stretching vibration.[8][9] This peak is a key diagnostic feature for the presence of the cyanide anion.

Synthesis of Tetrabutylammonium Cyanide

A common and effective method for the preparation of **tetrabutylammonium cyanide** is through an ion-exchange reaction using a strongly basic ion-exchange resin.^[10] This method allows for the synthesis from readily available starting materials like tetrabutylammonium bromide.

Experimental Protocol: Synthesis via Ion Exchange

This protocol is based on the method described by Solodar (1971).^[10]

Materials:

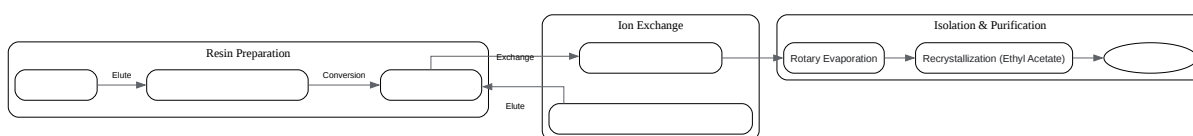
- Tetrabutylammonium bromide ($(C_4H_9)_4NBr$)
- Strongly basic ion-exchange resin (e.g., Amberlite IRA-400) in the chloride form
- Sodium cyanide (NaCN)
- Methanol (anhydrous)
- Ethyl acetate
- Deionized water

Procedure:

- Resin Preparation:
 - Pack a chromatography column with the ion-exchange resin.
 - To convert the resin to the cyanide form, pass a solution of sodium cyanide in 50% aqueous methanol through the column.
 - Wash the resin thoroughly with anhydrous methanol to remove any residual water and excess sodium cyanide.^[10]
- Ion Exchange:

- Dissolve tetrabutylammonium bromide in anhydrous methanol.
- Pass the methanolic solution of tetrabutylammonium bromide through the prepared cyanide-form ion-exchange resin column.[10]
- Collect the eluent.
- Isolation and Purification:
 - Concentrate the collected eluent under reduced pressure using a rotary evaporator to obtain a white solid.[10]
 - Recrystallize the crude product from ethyl acetate to yield pure **tetrabutylammonium cyanide**. [10]
 - Dry the final product under vacuum over a suitable desiccant (e.g., P_2O_5). [10]

Synthesis Workflow



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Diagram of the synthesis workflow for **Tetrabutylammonium Cyanide**.

Applications in Organic Synthesis

Tetrabutylammonium cyanide is a valuable reagent in a variety of organic transformations. Its primary roles are as a phase-transfer catalyst and as a soluble source of nucleophilic cyanide.

Cyanation Reactions

TBACN is an excellent reagent for the introduction of the cyanide group into organic molecules.^[11] This is a fundamentally important transformation in organic synthesis as the resulting nitriles can be readily converted into other functional groups such as carboxylic acids, amines, and amides.^[12]

- **O-TMS Cyanosilylation of Carbonyls:** TBACN catalyzes the addition of trimethylsilyl cyanide (TMSCN) to aldehydes and ketones to form cyanohydrin trimethylsilyl ethers.^{[4][13]} These products are versatile intermediates in organic synthesis.^[14]
- **Aromatic Cyanation:** It can be used in the photocyanation of aromatic compounds.^[6]

Deprotection of Thioacetates

TBACN can be used as a catalyst for the deprotection of aliphatic thioacetates to generate free thiols.^[4] This reaction is typically performed in the presence of a protic solvent.

Ring Expansion of β -Lactams

Another interesting application of TBACN is as a catalyst for the ring expansion of β -lactams to γ -lactams.^{[4][15]} This transformation proceeds through a cleavage of the β -lactam ring.

Experimental Protocol: Catalytic O-TMS Cyanosilylation of an Aldehyde

This protocol is a general procedure based on the catalytic activity of TBACN in cyanosilylation reactions.^[13]

Materials:

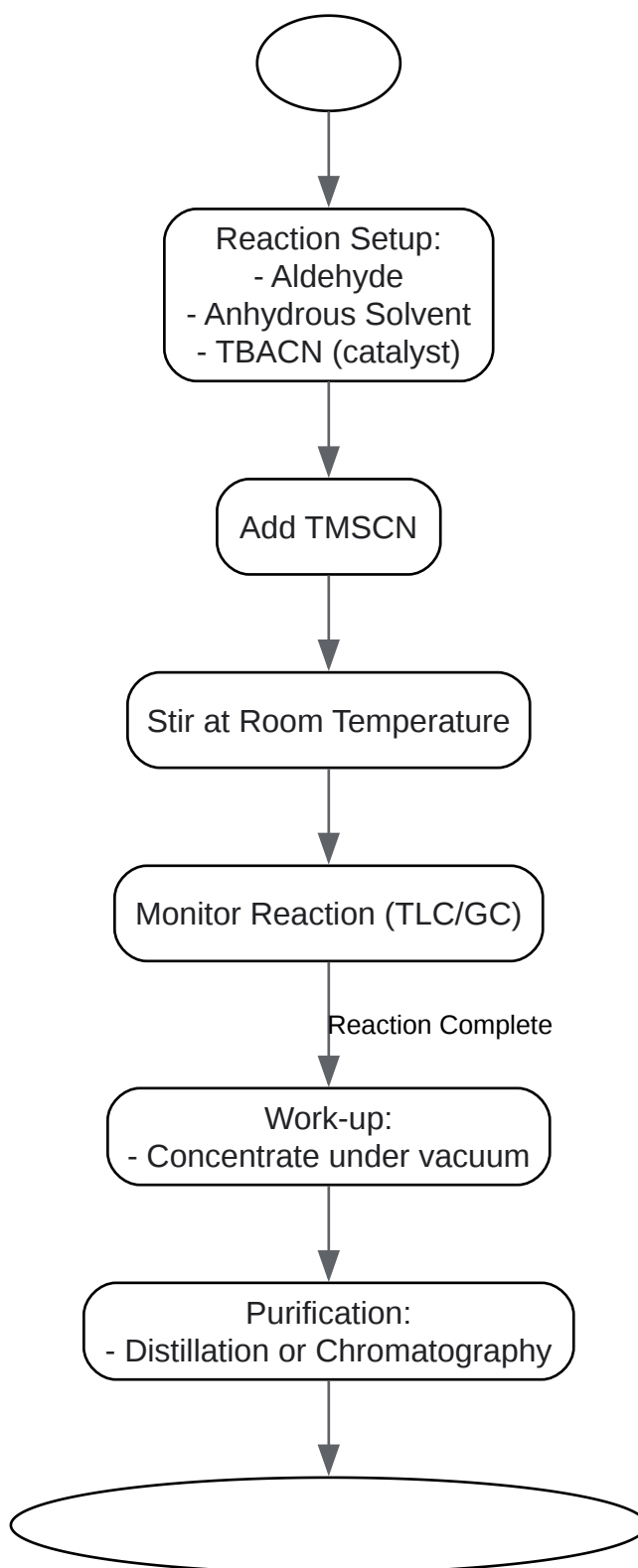
- Aldehyde (e.g., benzaldehyde)
- Trimethylsilyl cyanide (TMSCN)
- **Tetrabutylammonium cyanide (TBACN)**
- Anhydrous dichloromethane (DCM) or acetonitrile as solvent

- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- Reaction Setup:
 - To a dry, inert-atmosphere-flushed flask, add the aldehyde and the anhydrous solvent.
 - Add a catalytic amount of **tetrabutylammonium cyanide** (e.g., 1-5 mol%).
- Addition of TMSCN:
 - Slowly add trimethylsilyl cyanide to the reaction mixture at room temperature with stirring.
- Reaction Monitoring:
 - Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC). The reaction is typically complete within a short period at room temperature.^[14]
- Work-up and Isolation:
 - Once the reaction is complete, concentrate the mixture under reduced pressure to remove the solvent and excess TMSCN.
 - The crude product can be purified by distillation or column chromatography on silica gel to afford the pure cyanohydrin trimethylsilyl ether.

Experimental Workflow for Cyanosilylation



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Experimental workflow for the TBACN-catalyzed cyanosilylation of an aldehyde.

Relevance in Drug Development

The introduction of a nitrile group can significantly impact the pharmacological properties of a molecule.^[16] The nitrile functional group can act as a bioisostere for other groups, influence metabolic stability, and participate in key binding interactions with biological targets.^[16] Therefore, reagents like TBACN that facilitate cyanation are of great interest to medicinal chemists.

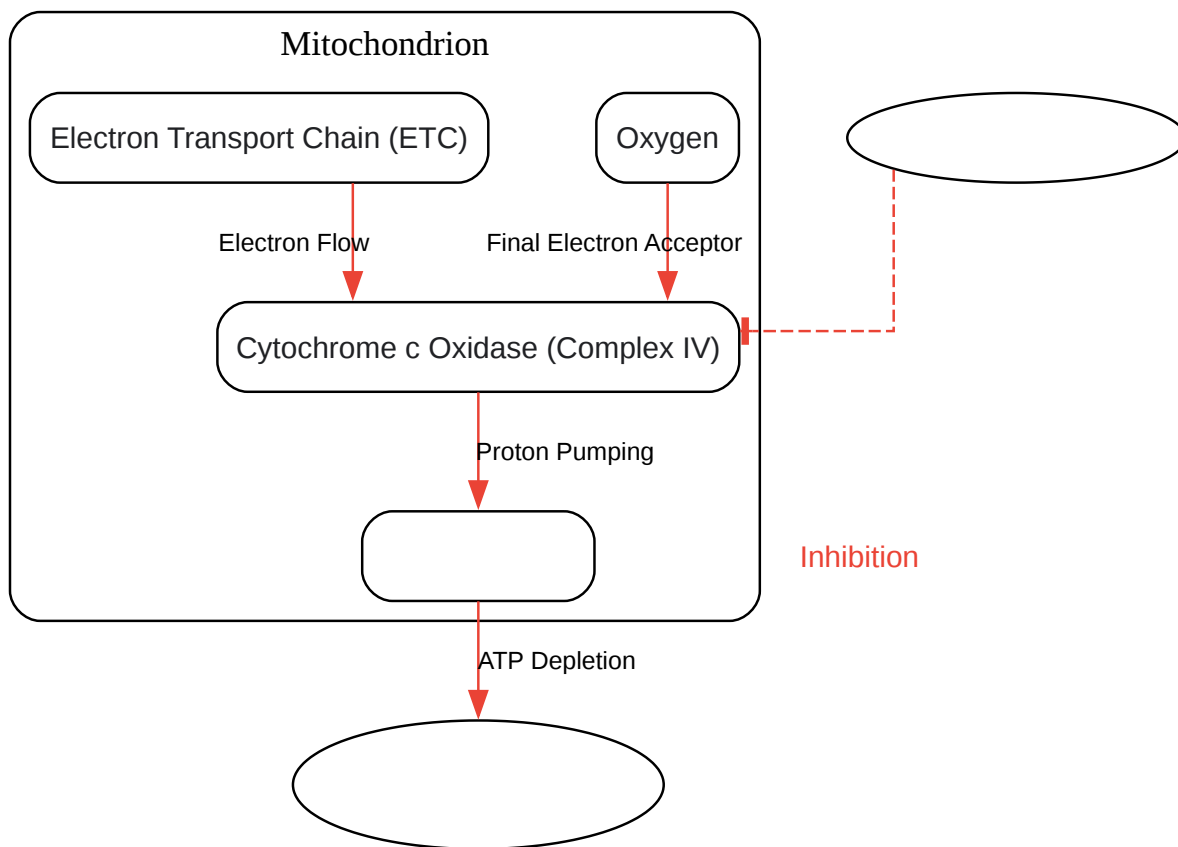
The Nitrile Group in Pharmaceuticals

The nitrile group is present in a number of approved drugs and is a key pharmacophore in many drug candidates.^[16] Its electronic properties and linear geometry can be exploited in drug design to fine-tune the physicochemical and pharmacokinetic properties of a lead compound.

Mechanism of Cyanide Toxicity

While the cyanide moiety is a valuable synthetic handle, it is also associated with significant toxicity. For professionals in drug development, understanding the mechanism of cyanide toxicity is crucial for risk assessment and the design of safer medicines. The primary mechanism of acute cyanide toxicity is the inhibition of cellular respiration.^[17] Cyanide binds to the ferric iron in cytochrome c oxidase (Complex IV) in the mitochondrial electron transport chain, effectively halting aerobic respiration and leading to cellular hypoxia.^[17]

Signaling Pathway of Cyanide Toxicity



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Mechanism of cyanide toxicity via inhibition of cytochrome c oxidase.

Safety and Handling

Tetrabutylammonium cyanide is a highly toxic compound and must be handled with extreme care by trained personnel in a well-ventilated chemical fume hood.[7][18] Ingestion, inhalation, or skin contact can be fatal.[7]

GHS Hazard Statements

The following table summarizes the GHS hazard statements for **tetrabutylammonium cyanide**.

Hazard Code	Statement	References
H300	Fatal if swallowed	[7]
H310	Fatal in contact with skin	[7]
H330	Fatal if inhaled	
H410	Very toxic to aquatic life with long lasting effects	
EUH032	Contact with acids liberates very toxic gas (hydrogen cyanide)	[4]

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Always work in a certified chemical fume hood.[7]
- Personal Protective Equipment: Wear appropriate PPE, including a lab coat, chemical-resistant gloves (double gloving is recommended), and chemical splash goggles with a face shield.[4]
- Handling Precautions: Avoid breathing dust.[7] Do not get in eyes, on skin, or on clothing. Wash hands thoroughly after handling.[7] Keep away from acids and oxidizing agents.[19]
- Emergency Procedures: In case of exposure, seek immediate medical attention.[7] Have a cyanide antidote kit readily available and ensure personnel are trained in its use.

Conclusion

Tetrabutylammonium cyanide is a powerful and versatile reagent with significant applications in organic synthesis, particularly for reactions requiring a soluble and highly nucleophilic cyanide source. Its utility in constructing complex molecules makes it a valuable asset in the field of drug discovery and development. However, its extreme toxicity necessitates strict adherence to safety protocols. By understanding its properties, applications, and hazards, researchers can effectively and safely harness the synthetic potential of this important quaternary ammonium salt.

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